Crystallization of DAPA Aminotransferase in Complex with Amiclenomycin: Application Notes and Protocols

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Compound of Interest	
Compound Name:	*Amiclenomycin*
CAS No.:	*100762-88-7*
Cat. No.:	*B1216808*

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This document provides detailed application notes and protocols for the crystallization of 7,8-diaminopelargonic acid (DAPA) aminotransferase (DAPA-AT), also known as BioA, in a complex with its inhibitor, **amiclenomycin**. DAPA-AT is a key enzyme in the biotin biosynthesis pathway and a validated target for the development of novel antibiotics, particularly against Mycobacterium tuberculosis. The structural elucidation of the enzyme-inhibitor complex is crucial for structure-based drug design.

Introduction

DAPA aminotransferase catalyzes the pyridoxal-5'-phosphate (PLP)-dependent transamination of 7-keto-8-aminopelargonic acid (KAPA) to DAPA. **Amiclenomycin**, a natural antibiotic, irreversibly inactivates DAPA-AT by forming a covalent adduct with the PLP cofactor.[1] Understanding the structural basis of this inhibition is paramount for designing new and more potent inhibitors. The following protocols are based on the successful crystallization of

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Escherichia coli DAPA-AT in complex with **amiclenomycin**, leading to the high-resolution crystal structures (PDB IDs: 1MLY and 1MLZ).[2]

Data Presentation

Table 1: Crystallization and Data Collection Statistics for E. coli DAPA-AT-Amiclenomycin Complex

Parameter	Value
Protein Concentration	10 mg/mL
Crystallization Method	Hanging Drop Vapor Diffusion
Reservoir Solution	18-22% (w/v) PEG 8000, 0.2 M Magnesium Acetate, 0.1 M Sodium Cacodylate pH 6.5
Temperature	20°C
Crystal Dimensions	Approx. 0.2 x 0.1 x 0.1 mm
PDB ID	1MLY (cis-amiclenomycin)
Resolution	1.8 Å
Space Group	$P2_12_12_1$
Unit Cell Dimensions (Å)	a=59.9, b=85.7, c=155.9
R-factor / R-free	0.198 / 0.235

Data extracted from the study by Sandmark et al., 2002.

Experimental Protocols

Expression and Purification of E. coli DAPA Aminotransferase

This protocol describes the overexpression of recombinant E. coli DAPA-AT in a bacterial expression system and its subsequent purification.

Materials:

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- E. coli BL21(DE3) cells
- pET expression vector containing the E. coli bioA gene
- Luria-Bertani (LB) medium
- Kanamycin (or other appropriate antibiotic)
- Isopropyl β-D-1-thiogalactopyranoside (IPTG)
- Lysis Buffer: 50 mM Tris-HCl pH 7.5, 100 mM NaCl, 1 mM EDTA, 1 mM DTT, 10% glycerol
- Wash Buffer: 50 mM Tris-HCl pH 7.5, 300 mM NaCl, 20 mM Imidazole
- Elution Buffer: 50 mM Tris-HCl pH 7.5, 300 mM NaCl, 250 mM Imidazole
- Dialysis Buffer: 20 mM Tris-HCl pH 7.5, 50 mM NaCl, 1 mM DTT
- Ni-NTA affinity chromatography column
- Anion exchange chromatography column (e.g., Q-Sepharose)
- Size-exclusion chromatography column (e.g., Superdex 200)

Protocol:

- Transformation: Transform the pET expression vector containing the bioA gene into competent E. coli BL21(DE3) cells. Plate the transformed cells on LB agar plates containing the appropriate antibiotic and incubate overnight at 37°C.
- Expression:
  - Inoculate a single colony into 50 mL of LB medium with the selective antibiotic and grow overnight at 37°C with shaking.
  - Use the overnight culture to inoculate 1 L of LB medium containing the antibiotic.
  - Grow the culture at 37°C with shaking until the OD_{600} reaches 0.6-0.8.

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- Induce protein expression by adding IPTG to a final concentration of 0.5 mM.
- Continue to grow the culture for an additional 4-6 hours at 30°C.

- Cell Harvesting and Lysis:
  - Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C.
  - Resuspend the cell pellet in 30 mL of ice-cold Lysis Buffer per liter of culture.
  - Lyse the cells by sonication on ice.
  - Clarify the lysate by centrifugation at 20,000 x g for 30 minutes at 4°C to remove cell debris.
- Purification:
  - Affinity Chromatography: Load the supernatant onto a Ni-NTA column pre-equilibrated with Wash Buffer. Wash the column extensively with Wash Buffer to remove unbound proteins. Elute the His-tagged DAPA-AT with Elution Buffer.
  - Ion Exchange Chromatography: Dialyze the eluted protein against Dialysis Buffer. Load the dialyzed sample onto an anion exchange column equilibrated with the same buffer. Elute the protein using a linear gradient of NaCl (e.g., 50 mM to 1 M).
  - Size-Exclusion Chromatography: Concentrate the fractions containing DAPA-AT and load onto a size-exclusion column equilibrated with Dialysis Buffer to obtain a highly pure and homogenous protein sample.
- Protein Concentration and Storage:
  - Assess the purity of the protein by SDS-PAGE.
  - Determine the protein concentration using a spectrophotometer (A_{280}) or a protein assay (e.g., Bradford).
  - Concentrate the purified DAPA-AT to 10 mg/mL for crystallization trials.

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- Flash-freeze aliquots in liquid nitrogen and store at -80°C.

Crystallization of the DAPA-AT-**Amiclenomycin** Complex

This protocol details the setup of crystallization experiments using the hanging drop vapor diffusion method.

Materials:

- Purified DAPA-AT (10 mg/mL in 20 mM Tris-HCl pH 7.5, 50 mM NaCl, 1 mM DTT)
- cis-**Amiclenomycin** solution (10 mM in water)
- Reservoir Solution: 18-22% (w/v) PEG 8000, 0.2 M Magnesium Acetate, 0.1 M Sodium Cacodylate pH 6.5
- 24-well crystallization plates
- Siliconized glass cover slips

Protocol:

- Complex Formation:
  - Mix the purified DAPA-AT with a 5-fold molar excess of cis-**amiclenomycin**.
  - Incubate the mixture on ice for at least 1 hour to ensure complete complex formation.
- Crystallization Setup (Hanging Drop Method):
  - Pipette 500 µL of the Reservoir Solution into a well of a 24-well crystallization plate.
  - On a siliconized cover slip, mix 1 µL of the DAPA-AT-**amiclenomycin** complex solution with 1 µL of the Reservoir Solution.
  - Invert the cover slip and place it over the well, sealing it with vacuum grease.
- Incubation and Crystal Growth:

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- Incubate the crystallization plates at 20°C.
- Monitor the drops for crystal growth over several days to weeks. Crystals typically appear within a week.

Visualizations

Experimental Workflow

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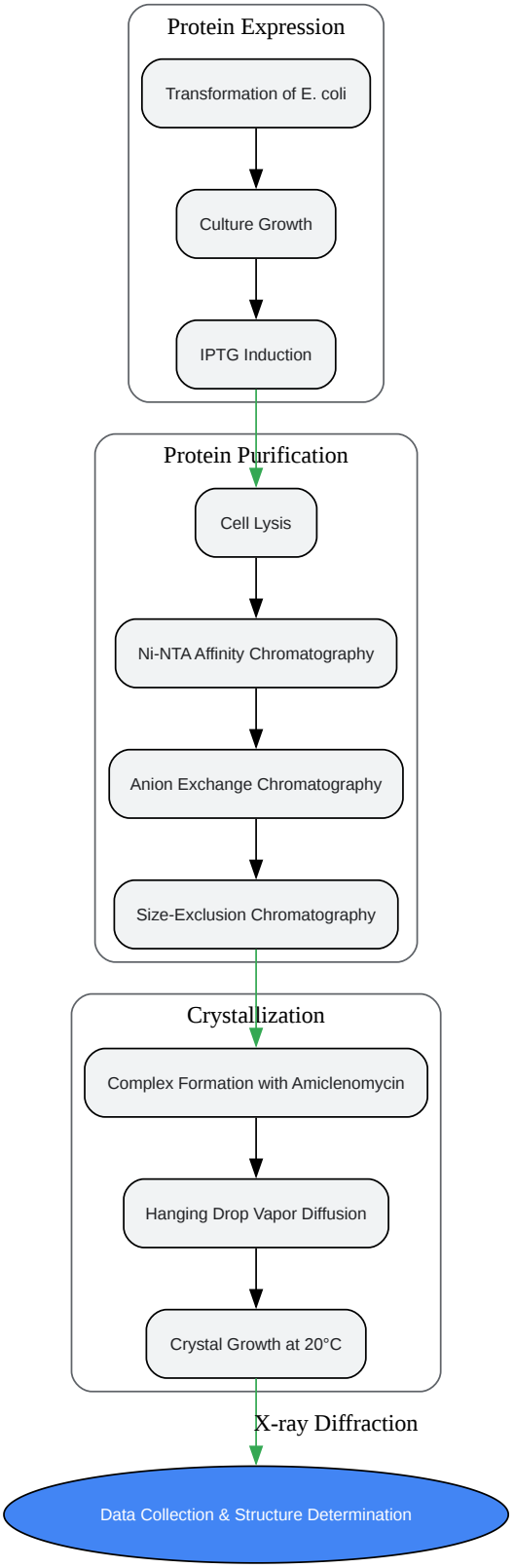

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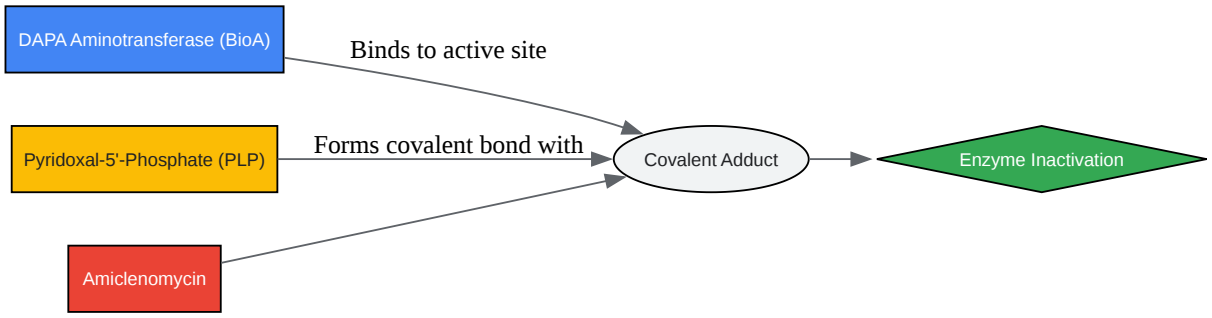
Caption: Workflow for the expression, purification, and crystallization of the DAPA-AT-**amiclenomycin** complex.

Inhibition Signaling Pathway



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Caption: Mechanism of DAPA aminotransferase inactivation by **amiclenomycin**.

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- 1. Structural basis for the inhibition of the biosynthesis of biotin by the antibiotic amiclenomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
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